

Application of Dioctyl Adipate in Synthetic Leather Manufacturing: Detailed Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dioctyl Adipate

Cat. No.: B1670693

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dioctyl adipate (DOA), a diester of adipic acid and 2-ethylhexanol, is a versatile and widely utilized plasticizer in the manufacturing of synthetic leather, particularly those based on polyvinyl chloride (PVC). Its primary function is to impart flexibility, softness, and durability to the otherwise rigid polymer matrix, making it suitable for applications such as upholstery, apparel, and automotive interiors. As a non-phthalate plasticizer, DOA has garnered attention as a safer alternative to traditional phthalate-based plasticizers, which have faced scrutiny due to potential health concerns.^[1] This document provides detailed application notes, experimental protocols for performance evaluation, and visual representations of key processes and mechanisms related to the use of DOA in synthetic leather production.

Application Notes

Dioctyl adipate is incorporated into the synthetic leather formulation, typically a PVC plastisol, to modify its physical and mechanical properties. The concentration of DOA is a critical parameter that dictates the final characteristics of the synthetic leather.

Key Performance Attributes:

- **Low-Temperature Flexibility:** One of the most significant advantages of DOA is its ability to maintain the flexibility of synthetic leather even at low temperatures.[2] This property is crucial for applications where the material may be exposed to cold environments, preventing cracking and brittleness.
- **Enhanced Softness and Drape:** DOA imparts a desirable soft feel, often referred to as "hand," and improves the drapeability of the synthetic leather without compromising its strength. This makes the material more comfortable and aesthetically pleasing for use in apparel and upholstery.
- **Good Heat and Light Stability:** Synthetic leather plasticized with DOA exhibits good resistance to degradation from heat and UV light, which contributes to the longevity and appearance retention of the final product.[3]
- **Processability:** In the manufacturing process, DOA reduces the viscosity of the PVC plastisol, which facilitates easier processing and application onto the substrate fabric.[4]
- **Compatibility:** DOA shows excellent compatibility with PVC resins and can be used in conjunction with other primary plasticizers to achieve specific performance characteristics.[4]

Mechanism of Action:

DOA functions by embedding its molecules between the long polymer chains of PVC. The long, flexible aliphatic chains of DOA disrupt the strong intermolecular forces (dipole-dipole interactions) between the PVC chains. This spacing increases the free volume within the polymer matrix, allowing the polymer chains to slide past one another more easily, which manifests as increased flexibility and reduced hardness.

Data Presentation

The concentration of **dioctyl adipate** significantly influences the mechanical properties of the resulting synthetic leather. Generally, as the concentration of DOA increases, the tensile strength and hardness decrease, while the elongation at break increases. The following tables summarize typical performance data for PVC films plasticized with DOA.

Table 1: Effect of **Dioctyl Adipate** (DOA) Concentration on Mechanical Properties of PVC Synthetic Leather

Plasticizer Concentration (phr ¹)	Tensile Strength (MPa)	Elongation at Break (%)	Hardness (Shore A)
0 (Unplasticized PVC)	~52	<10	>95
40	18 - 22	250 - 300	80 - 85
60	14 - 18	300 - 350	75 - 80
80	10 - 14	350 - 400	70 - 75

¹phr: parts per hundred parts of resin. Data compiled from trends reported in scientific literature. Actual values may vary depending on the specific PVC resin, stabilizers, fillers, and processing conditions.

Table 2: Comparative Migration Resistance of Plasticizers

Plasticizer	Migration Rate
Diethyl Phthalate (DOP)	Moderate
Diethyl Adipate (DOA)	Higher than DOP
Triethyl Trimellitate (TOTM)	Low
Diethyl Terephthalate (DOTP)	Low

Source: Based on findings from Akkus Altindag & Akdogan (2021), which indicate that the migration rate of DOA is higher than that of TOTM and DOTP. Another study suggests DOA's migration rate is approximately double that of DOP under certain conditions.

Experimental Protocols

The following are detailed methodologies for key experiments to evaluate the performance of **diethyl adipate** in synthetic leather.

1. Protocol for Determination of Tensile Properties

This protocol is based on ASTM D882 and ISO 527-3 standards for testing the tensile properties of thin plastic sheeting.

- Objective: To determine the tensile strength, elongation at break, and modulus of elasticity of synthetic leather samples.
- Apparatus:
 - Universal Testing Machine (UTM) with a suitable load cell.
 - Grips for clamping the specimens.
 - Extensometer (optional, for precise strain measurement).
 - Micrometer for measuring specimen thickness.
 - Die cutter for preparing standardized specimens.
- Procedure:
 - Specimen Preparation:
 - Cut rectangular or dumbbell-shaped specimens from the synthetic leather sheet using the die cutter. The dimensions should conform to the chosen standard (e.g., 25 mm width and a gauge length of 50 mm).
 - Ensure the edges of the specimens are smooth and free of nicks.
 - Measure the thickness of each specimen at several points within the gauge length and record the average.
 - Conditioning:
 - Condition the specimens at a standard temperature and humidity (e.g., 23 ± 2 °C and $50 \pm 5\%$ relative humidity) for at least 24 hours prior to testing.
 - Testing:

- Set the crosshead speed of the UTM as specified in the standard (e.g., 500 mm/min).
- Secure the specimen in the grips of the UTM, ensuring it is aligned vertically and not under any initial stress.
- If using an extensometer, attach it to the specimen at the gauge marks.
- Start the test and record the load and extension data until the specimen ruptures.
- Calculations:
 - Tensile Strength (MPa): Maximum load divided by the original cross-sectional area of the specimen.
 - Elongation at Break (%): Increase in length at the point of rupture divided by the initial gauge length, multiplied by 100.
 - Modulus of Elasticity (MPa): The slope of the initial linear portion of the stress-strain curve.

2. Protocol for Determination of Hardness

This protocol is based on ASTM D2240 and ISO 7619-1 standards for measuring durometer hardness.

- Objective: To measure the indentation hardness of the synthetic leather.
- Apparatus:
 - Shore A Durometer.
 - A flat, hard surface to support the specimen.
- Procedure:
 - Specimen Preparation:
 - Use a flat piece of synthetic leather with a minimum thickness of 6 mm. If the material is thinner, stack multiple layers to achieve the required thickness, ensuring no air is

trapped between the layers.

- Conditioning:
 - Condition the specimens under standard laboratory conditions as described in the tensile testing protocol.
- Testing:
 - Place the specimen on the flat, hard surface.
 - Hold the durometer in a vertical position and press the indenter firmly onto the specimen, ensuring the presser foot is in full contact with the surface.
 - Read the hardness value on the durometer scale within 1 second of firm contact.
 - Take at least five readings at different locations on the specimen, at least 12 mm apart, and calculate the average.

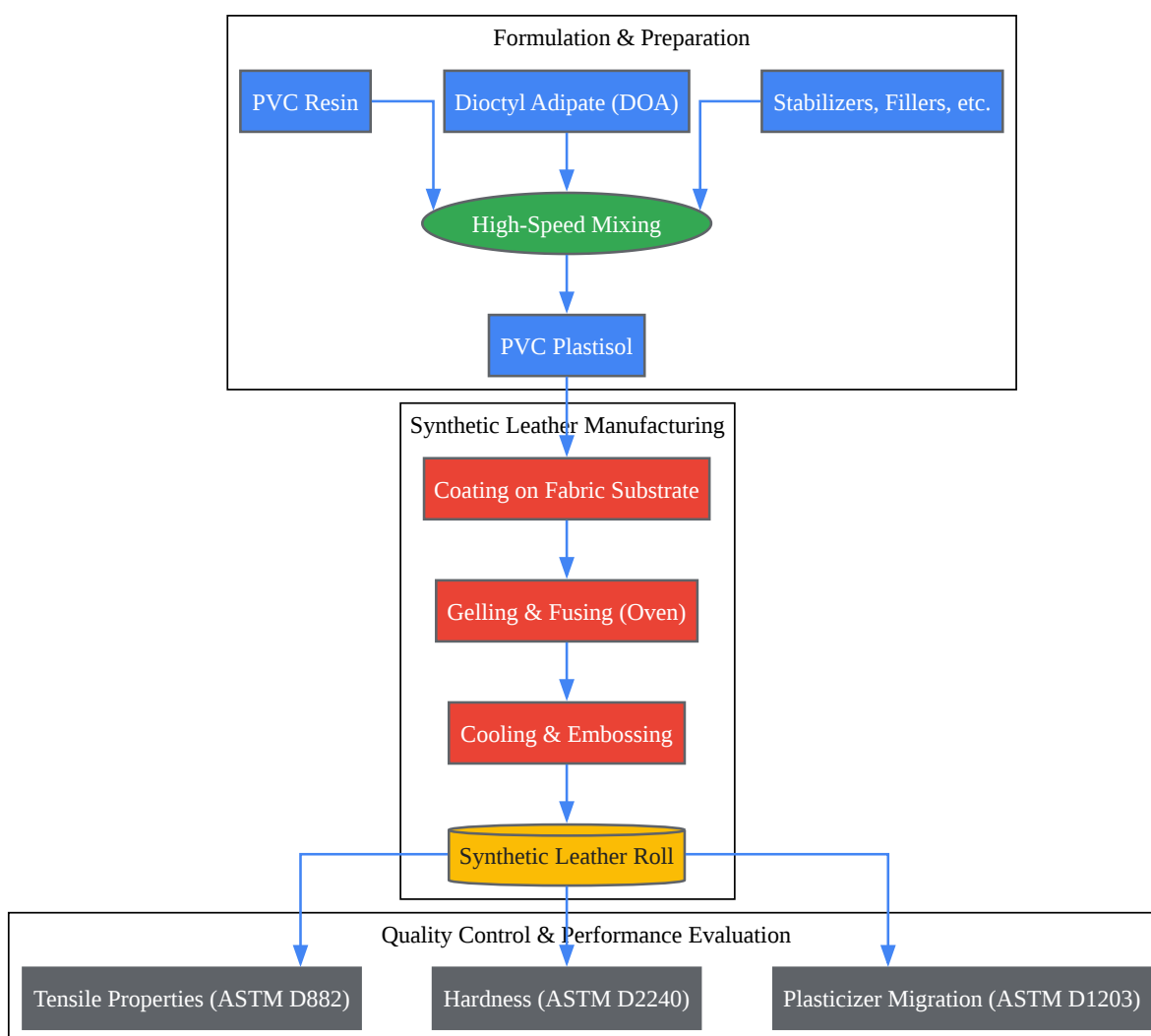
3. Protocol for Determination of Plasticizer Migration (Volatile Loss)

This protocol is based on ASTM D1203 (Method A) for determining volatile loss from plastics using activated carbon.

- Objective: To assess the tendency of DOA to migrate from the synthetic leather.
- Apparatus:
 - Analytical balance (accurate to 0.1 mg).
 - Forced-air oven.
 - Containers with tight-fitting lids.
 - Activated carbon (6-14 mesh).
- Procedure:
 - Specimen Preparation:

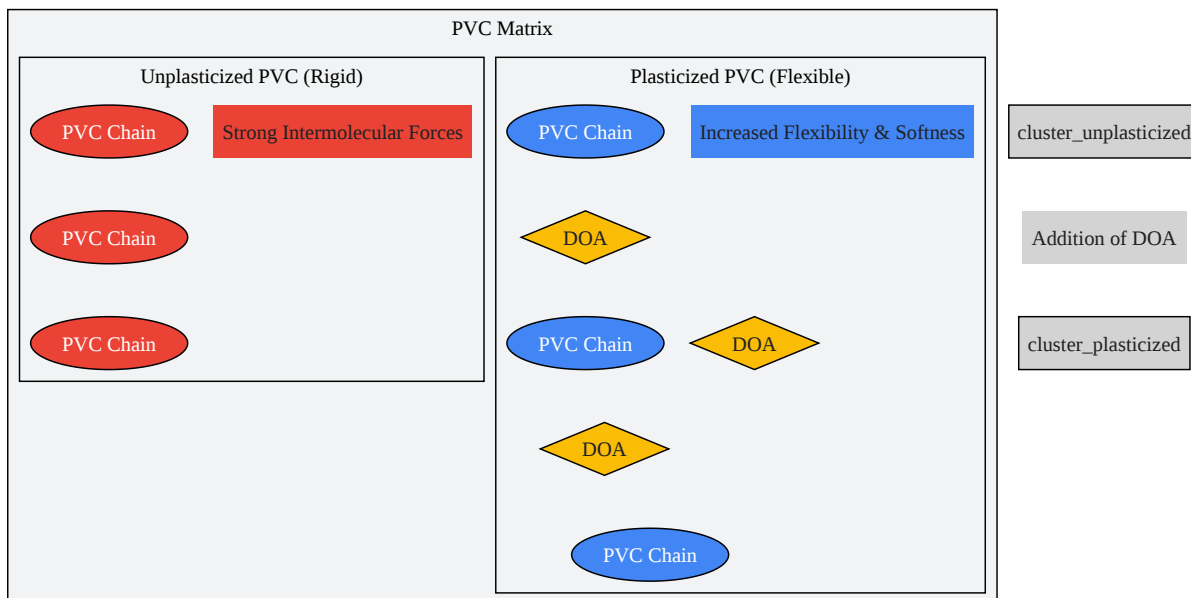
- Cut circular specimens of a standard diameter (e.g., 50 mm) from the synthetic leather.
- Conditioning:
 - Condition the specimens as previously described.
- Initial Weighing:
 - Weigh each specimen accurately and record the initial weight (W_1).
- Testing:
 - Fill the containers with a layer of activated carbon.
 - Place a specimen on the carbon and cover it completely with more activated carbon.
 - Seal the containers and place them in the oven at a specified temperature (e.g., 70 °C) for a set duration (e.g., 24 hours).
- Final Weighing:
 - After the specified time, remove the containers from the oven and allow them to cool to room temperature.
 - Carefully remove the specimen from the activated carbon, brushing off any adhering particles.
 - Re-weigh the specimen and record the final weight (W_2).
- Calculation:
 - Volatile Loss (%): $[(W_1 - W_2) / W_1] \times 100$.

Mandatory Visualizations



[Click to download full resolution via product page](#)

Experimental workflow for synthetic leather manufacturing and testing.



[Click to download full resolution via product page](#)

Mechanism of DOA plasticization in PVC.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dioctyl Adipate (DOA): A Flexible and Durable Plasticizer for Industrial Applications [silverfernchemical.com]
- 2. bastone-plastics.com [bastone-plastics.com]
- 3. researchgate.net [researchgate.net]
- 4. opastpublishers.com [opastpublishers.com]
- To cite this document: BenchChem. [Application of Dioctyl Adipate in Synthetic Leather Manufacturing: Detailed Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670693#application-of-dioctyl-adipate-in-synthetic-leather-manufacturing]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com